

# An In-depth Technical Guide to 1-Methylethyl 4-acetylbenzoate

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## Compound of Interest

Compound Name: *Isopropyl 4-Acetylbenzoate*

Cat. No.: *B13429904*

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For Researchers, Scientists, and Drug Development Professionals

**Authored by: [Your Name/Gemini], Senior Application Scientist**

## Abstract

This technical guide provides a comprehensive overview of 1-Methylethyl 4-acetylbenzoate, a pivotal chemical intermediate and analytical standard in the pharmaceutical industry. The document delves into its chemical identity, physicochemical properties, synthesis methodologies, and its critical role in analytical applications, particularly in the quality control of widely used non-steroidal anti-inflammatory drugs (NSAIDs). This guide is intended to be a valuable resource for researchers, scientists, and professionals engaged in drug development, quality assurance, and synthetic chemistry, offering both foundational knowledge and practical insights.

## Chemical Identity and Synonyms

1-Methylethyl 4-acetylbenzoate is a benzoate ester characterized by an acetyl group at the para position of the benzene ring and an isopropyl ester functional group. Establishing a clear

and unambiguous identification of this compound is paramount for consistency in research, manufacturing, and regulatory submissions.

A comprehensive list of its identifiers is provided below:

| Identifier Type                                 | Value  |
|---|--|
| IUPAC Name                                      | propan-2-yl 4-acetylbenzoate                       |
| Systematic Name                                 | 1-Methylethyl 4-acetylbenzoate[1]                  |
| Common Synonyms                                 | Isopropyl 4-acetylbenzoate[1][2]                   |
| Benzoic acid, 4-acetyl-, 1-methylethyl ester[1] |  |
| CAS Number                                      | 220089-22-5[1]                                     |
| Molecular Formula                               | C <sub>12</sub> H <sub>14</sub> O <sub>3</sub> [1] |
| Molecular Weight                                | 206.24 g/mol                                       |
| InChI Key                                       | DQQVADFLIZSTDK-UHFFFAOYSA-N                        |
| SMILES  | <chem>CC(C)OC(=O)c1ccc(cc1)C(=O)C</chem>           |

It is crucial to differentiate this compound from its close structural relatives, such as methyl 4-acetylbenzoate and isopropyl benzoate, as their physical and chemical properties, as well as their applications, can differ significantly.

## Physicochemical Properties

Understanding the physicochemical properties of 1-Methylethyl 4-acetylbenzoate is essential for its handling, storage, and application in various experimental and industrial settings.

| Property            | Value             | Source |
|---------------------|-------------------|--------|
| Physical State      | Solid             | [2]    |
| Storage Class       | Combustible solid | [2]    |
| Storage Temperature | 2-8°C             |        |

Note: Detailed experimental data on properties such as melting point, boiling point, and solubility are not extensively available in the public domain. These properties would need to be determined empirically for specific applications.

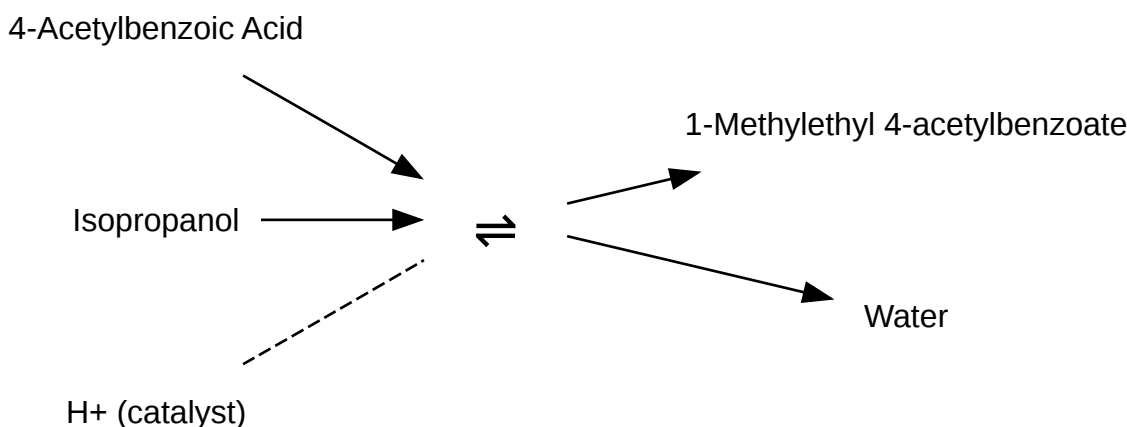
## Synthesis Methodologies

The synthesis of 1-Methylethyl 4-acetylbenzoate can be approached through several established organic chemistry reactions. The choice of a specific synthetic route will often depend on the availability of starting materials, desired purity, and scalability of the process. Two primary conceptual pathways are outlined below.

### Fischer Esterification of 4-Acetylbenzoic Acid

The most direct and classical approach is the Fischer esterification of 4-acetylbenzoic acid with isopropanol in the presence of an acid catalyst.[3] This reaction is an equilibrium process, and therefore, strategies to drive the reaction towards the product are necessary for achieving a high yield.

Reaction Scheme:



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Conceptual Fischer Esterification Workflow

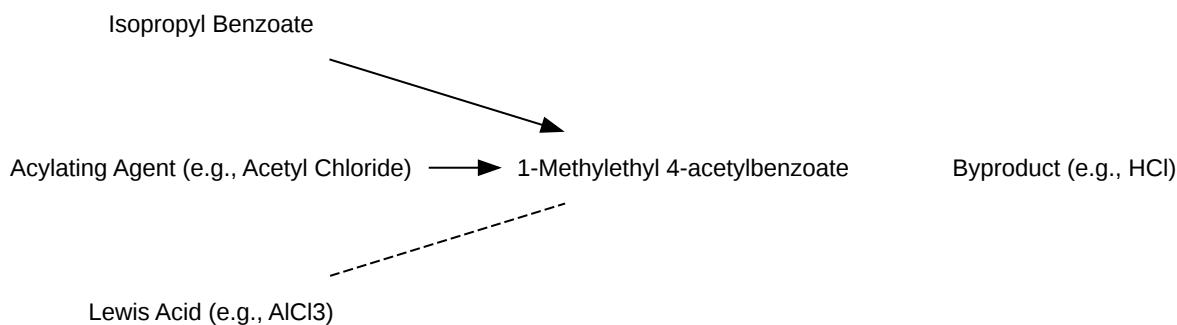
Experimental Protocol (Conceptual):

- **Reactant Charging:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-acetylbenzoic acid (1.0 equivalent).
- **Solvent and Catalyst Addition:** Add an excess of isopropanol, which serves as both a reactant and a solvent. A strong acid catalyst, such as concentrated sulfuric acid or p-toluenesulfonic acid (typically 0.05-0.1 equivalents), is then carefully added.
- **Reaction:** The mixture is heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The excess isopropanol can be removed under reduced pressure. The residue is then dissolved in an organic solvent like ethyl acetate and washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude product can be purified by column chromatography or recrystallization to yield pure 1-Methylethyl 4-acetylbenzoate.

## Friedel-Crafts Acylation of Isopropyl Benzoate

An alternative synthetic route involves the Friedel-Crafts acylation of isopropyl benzoate.<sup>[4][5]</sup> <sup>[6]</sup> In this electrophilic aromatic substitution reaction, an acyl group is introduced onto the aromatic ring of the isopropyl benzoate.

Reaction Scheme:



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### Conceptual Friedel-Crafts Acylation Workflow

#### Experimental Protocol (Conceptual):

- **Reactant Preparation:** A solution of isopropyl benzoate in a suitable inert solvent (e.g., dichloromethane or nitrobenzene) is prepared in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- **Catalyst Addition:** A Lewis acid catalyst, such as aluminum chloride (AlCl<sub>3</sub>), is added portion-wise to the solution while maintaining a low temperature (typically 0 °C).
- **Acylating Agent Addition:** An acylating agent, such as acetyl chloride or acetic anhydride, is added dropwise to the reaction mixture.
- **Reaction:** The reaction is allowed to proceed at a controlled temperature until completion, as monitored by TLC or GC-MS.
- **Quenching and Work-up:** The reaction is carefully quenched by pouring it into a mixture of ice and concentrated hydrochloric acid. The organic layer is separated, washed with water and brine, and dried over a drying agent.
- **Purification:** After solvent removal, the product is purified using techniques such as column chromatography to isolate the desired para-isomer from any ortho-isomer that may have formed.

## Analytical Applications and Methodologies

The primary application of 1-Methylethyl 4-acetylbenzoate in the pharmaceutical industry is as a certified reference material and an analytical impurity standard for Ibuprofen.[2] Its structural similarity to potential process impurities and degradation products of Ibuprofen makes it an invaluable tool for the development, validation, and routine application of analytical methods.

### Role in Pharmaceutical Analysis

As a pharmaceutical analytical impurity (PAI), it is used to:

- **Identify and quantify impurities:** It serves as a standard to confirm the presence and determine the concentration of specific impurities in Ibuprofen drug substances and products.[2]
- **Method Validation:** It is used to validate the specificity, linearity, accuracy, and precision of analytical methods, such as HPLC and GC.[2]
- **Forced Degradation Studies:** It can be used to help identify and track the formation of degradation products during stress testing of Ibuprofen.[2]

### Analytical Techniques

The analysis of 1-Methylethyl 4-acetylbenzoate, both as a pure substance and as an impurity, typically involves chromatographic techniques.

High-Performance Liquid Chromatography (HPLC):

- **Principle:** HPLC is the most common technique for the analysis of non-volatile and thermally labile compounds like 1-Methylethyl 4-acetylbenzoate. A reversed-phase C18 column is typically employed with a mobile phase consisting of a mixture of an aqueous buffer and an organic solvent like acetonitrile or methanol.
- **Detection:** UV detection is suitable due to the presence of the chromophoric aromatic ring and carbonyl groups. The detection wavelength is typically set around the absorbance maximum of the compound.

Gas Chromatography-Mass Spectrometry (GC-MS):

- Principle: For volatile impurities or for the analysis of the compound itself if it has sufficient volatility and thermal stability, GC-MS is a powerful tool. It provides both retention time information for separation and mass spectral data for identification.
- Typical Impurities: In the context of related compounds like isopropyl benzoate, common impurities that can be monitored by GC-MS include unreacted starting materials (e.g., benzoic acid, isopropanol) and byproducts (e.g., di-isopropyl ether).[7]

#### Spectroscopic Characterization:

While specific, publicly available spectra for 1-Methylethyl 4-acetylbenzoate are limited, the expected spectral features can be predicted based on its structure and data from analogous compounds.

- $^1\text{H}$  NMR: The proton NMR spectrum would be expected to show signals corresponding to the aromatic protons (typically in the 7-8 ppm region), the septet for the isopropyl methine proton, the doublet for the isopropyl methyl protons, and a singlet for the acetyl methyl protons.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum would show distinct signals for the carbonyl carbons of the ester and ketone, the aromatic carbons, and the carbons of the isopropyl group.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by strong absorption bands for the C=O stretching vibrations of the ester and ketone functional groups (typically in the range of  $1680\text{-}1750\text{ cm}^{-1}$ ), as well as C-O stretching and aromatic C-H and C=C stretching vibrations.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve the loss of the isopropyl group and other characteristic fragments.

## Safety and Handling

As with any chemical substance, proper safety precautions must be observed when handling 1-Methylethyl 4-acetylbenzoate.

- General Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.[8][9][10]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9][10] It is classified as a combustible solid.[2]
- First Aid Measures:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes.
  - Skin: Wash off with soap and plenty of water.
  - Inhalation: Move to fresh air.
  - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.[8]

## Conclusion

1-Methylethyl 4-acetylbenzoate is a compound of significant utility in the pharmaceutical sciences, primarily serving as a critical analytical standard. Its well-defined chemical identity and role in ensuring the quality and safety of pharmaceuticals like Ibuprofen underscore its importance. This guide has provided a foundational understanding of its chemical and physical properties, synthesis, and analytical applications. Further research into its properties and the development of standardized analytical protocols will continue to enhance its value to the scientific community.

## References

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